Application Notes and Protocols for CLE25 Peptide in Stomatal Closure Assays

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Compound of Interest

Compound Name:	*CLE25 Peptide*
Cat. No.:	*B15602921*

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Introduction

The CLAVATA3/EMBRYO-SURROUNDING REGION-RELATED 25 (CLE25) peptide is a crucial signaling molecule in plants, playing a key role in the long-distance regulation of stomatal aperture, particularly in response to dehydration stress.[1][2] Originating in the roots, this peptide travels through the vascular system to the leaves, where it induces stomatal closure to minimize water loss.[1][2][3] The mechanism involves the upregulation of abscisic acid (ABA) biosynthesis, a central hormone in plant stress responses.[1][2][3][4][5][6][7] Understanding the optimal application of CLE25 is vital for research into plant water-use efficiency, drought resistance, and the development of novel agrochemicals. These application notes provide a comprehensive guide to utilizing **CLE25 peptide** in stomatal closure assays, including optimal concentrations, detailed experimental protocols, and an overview of the underlying signaling pathway.

Data Presentation: Optimal CLE25 Peptide Concentrations

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The efficacy of **CLE25 peptide** in inducing stomatal closure is dose-dependent. The optimal concentration can vary based on the plant species and experimental conditions. Below is a summary of effective concentrations reported in studies on Arabidopsis thaliana.

Concentration	Observation	Plant Material	Incubation Time	Reference
1 nM	Effective in inducing stomatal closure	Detached Rosette Leaves	3 hours	[6]
10 nM	Effective in inducing stomatal closure	Detached Rosette Leaves	3 hours	[6]
100 nM	Effective in inducing stomatal closure	Detached Rosette Leaves	3 hours	[6]
1 µM (1000 nM)	Effective in inducing stomatal closure	Detached Rosette Leaves	3 hours	[6]

Note: For initial assays, a concentration range of 10 nM to 100 nM is recommended to elicit a significant and reproducible stomatal response. Higher concentrations (up to 1 µM) can be used to ensure a maximal response.

CLE25 Signaling Pathway in Stomatal Closure

Under dehydration stress, the CLE25 gene is upregulated in the roots. The resulting peptide acts as a long-distance signal.[2][3][7] In the leaves, CLE25 is perceived by the BARELY ANY MERISTEM (BAM) receptor-like kinases, specifically BAM1 and BAM3.[1][2][3][4] This ligand-receptor interaction triggers a downstream signaling cascade that leads to the increased expression of NINE-CIS-EPOXYCAROTENOID DIOXYGENASE 3 (NCED3), a pivotal enzyme in the ABA biosynthesis pathway.[3][4][5][7] The subsequent rise in ABA levels activates the well-established ABA signaling cascade in guard cells, leading to ion efflux, loss of turgor, and ultimately, stomatal closure.[4][5]

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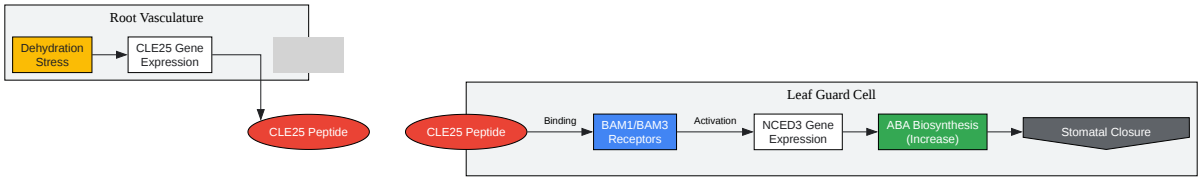

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Caption: **CLE25 peptide** signaling from root to leaf for stomatal closure.

Experimental Protocols

This section provides a detailed methodology for a stomatal closure assay using **CLE25 peptide** on detached leaves, a common and effective method for quantifying stomatal responses.

Materials and Reagents

- Plant Material: Fully expanded rosette leaves from 3- to 4-week-old Arabidopsis thaliana plants (or other species of interest). Plants should be well-watered and grown under controlled conditions (e.g., 16h light/8h dark cycle).
- **CLE25 Peptide**: Synthetic **CLE25 peptide** (e.g., Arg-Lys-Val-Hyp-Asn-Gly-Hyp-Asp-Pro-Ile-His-Asn) of high purity.[8] Prepare a stock solution (e.g., 1 mM in sterile water or 0.01% acetonitrile) and store at -20°C.
- Incubation Buffer (MES/KOH):
  - 10 mM MES (2-(N-morpholino)ethanesulfonic acid)
  - 5 mM KCl

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- 50 µM $CaCl_2$
- Adjust pH to 6.15 with KOH.

- Microscope: Light microscope with magnification up to 400x.
- Microscope Slides and Coverslips.
- Image Analysis Software: ImageJ or similar software for measuring stomatal apertures.[9] [10]
- Petri Dishes or Multi-well plates.
- Forceps.

Experimental Workflow Diagram

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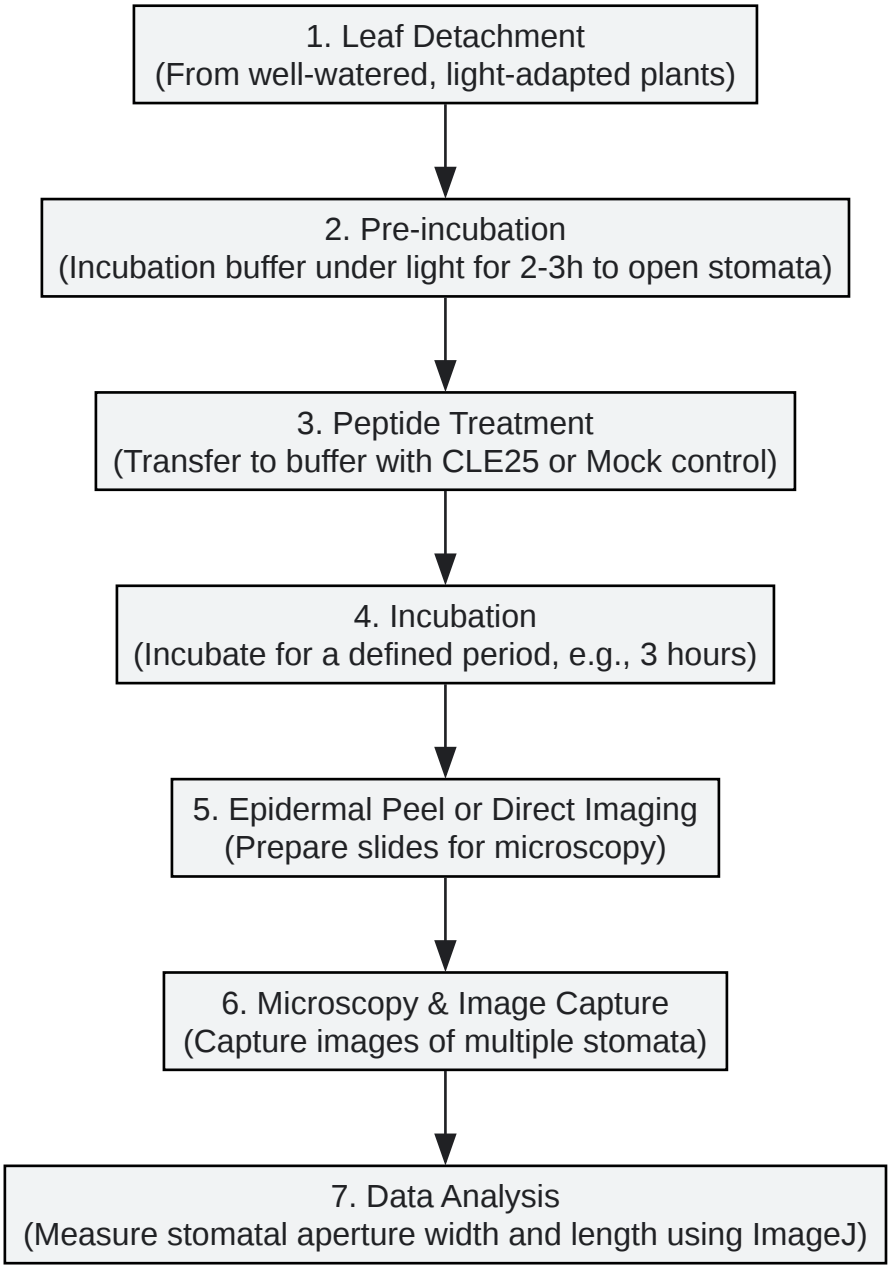

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Caption: Workflow for the CLE25-induced stomatal closure assay.

Step-by-Step Procedure

- Plant Preparation: Use healthy, turgid leaves from plants that have been kept under light for at least 2-3 hours to ensure stomata are initially open.

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- Leaf Detachment: Carefully excise fully expanded leaves using a sharp razor blade or forceps.
- Pre-incubation for Stomatal Opening:
  - Float the detached leaves, abaxial (lower) side down, in a petri dish containing MES/KOH incubation buffer.
  - Place the dish under light at a constant temperature for 2-3 hours to induce maximal stomatal opening.
- **CLE25 Peptide** Treatment:
  - Prepare fresh dilutions of **CLE25 peptide** in the incubation buffer to the desired final concentrations (e.g., 1 nM, 10 nM, 100 nM, 1 µM).
  - Include a "mock" or "control" treatment containing the same concentration of the peptide solvent (e.g., 0.01% acetonitrile or sterile water) in the incubation buffer.
  - Carefully transfer the pre-incubated leaves to the petri dishes containing the respective CLE25 concentrations or the mock solution.
- Incubation: Incubate the leaves under the same light and temperature conditions for a set duration, typically 2 to 3 hours.
- Sample Preparation for Microscopy:
  - Method A: Epidermal Peels: Gently peel a small section of the abaxial epidermis from the leaf using fine-tipped forceps. This method provides a clear, single layer of cells for imaging.[9]
  - Method B: Direct Leaf Mounting: Mount a small piece of the treated leaf directly onto a microscope slide in a drop of the incubation buffer. This method is faster but may have lower image quality.[9]
- Microscopy and Image Acquisition:
  - Immediately view the epidermal peels or leaf sections under a light microscope.

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- Capture clear, high-resolution images of the stomata at 400x magnification. For each treatment, capture images from at least three different leaves, with 20-30 stomata measured per leaf to ensure statistical significance.

- Data Analysis and Measurement:
  - Use image analysis software like ImageJ to measure the width and length of the stomatal pore (aperture).[9][10]
  - The stomatal aperture is typically reported as the ratio of width to length to normalize for variations in stomatal size.
  - Perform statistical analysis (e.g., Student's t-test or ANOVA) to determine the significance of the observed differences between control and CLE25-treated samples.

Conclusion

The **CLE25 peptide** is a potent, endogenous regulator of stomatal closure. The protocols and data presented here offer a robust framework for researchers investigating plant water relations and stress signaling. By employing the specified nanomolar concentrations and the detailed stomatal closure assay, scientists can effectively study the function of CLE25 and explore its potential applications in enhancing crop resilience to drought.

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